

An In-depth Technical Guide to the Chemical Properties and Reactivity of Propylene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Propylene

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Introduction

Propylene (propene), a colorless, flammable gas with the chemical formula C_3H_6 , is a cornerstone of the petrochemical industry and a versatile starting material in organic synthesis. [1] Its reactivity, primarily centered around the carbon-carbon double bond, allows for a diverse range of chemical transformations, making it a crucial building block for polymers, oxygenated compounds, and various intermediates. This guide provides a comprehensive overview of the chemical properties and reactivity of **propylene**, with a focus on data-driven insights and detailed experimental methodologies relevant to research and development.

Chemical and Physical Properties

Propylene is an unsaturated hydrocarbon, the second simplest member of the alkene class. [1] Its physical and chemical properties are summarized in the tables below.

Physical Properties of Propylene

Property	Value
Molecular Formula	C ₃ H ₆
Molar Mass	42.081 g/mol [1]
Appearance	Colorless gas[1]
Odor	Faint petroleum-like[1]
Melting Point	-185.2 °C[1]
Boiling Point	-47.6 °C[1]
Density (liquid)	0.6139 g/cm ³
Density (gas)	1.81 kg/m ³ (1.013 bar, 15 °C)[1]
Solubility in Water	0.61 g/m ³ [1]
Dipole Moment	0.366 D (gas)[1]

Structural Parameters of Propylene

Parameter	Value
C=C Bond Length	1.336 Å
C-C Bond Length	1.501 Å
C=C-C Bond Angle	124.3°
Methyl C-H Bond Length	~1.09 Å (typical for sp ³ C-H)
Vinyl C-H Bond Length	~1.08 Å (typical for sp ² C-H)
Methyl H-C-H Bond Angle	~109.5° (tetrahedral)

Bond Dissociation Energies of Propylene

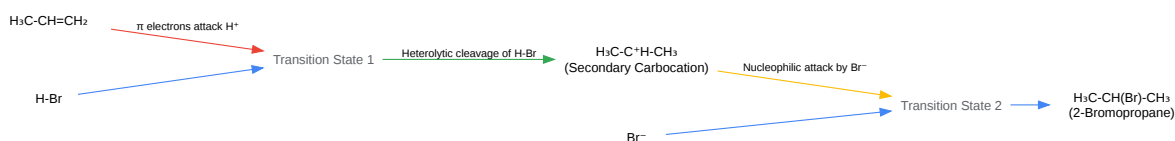
Bond	Bond Dissociation Energy (kcal/mol)
Methyl C-H	88.8
Vinyl C-H (internal)	~111
Vinyl C-H (terminal)	~111
C-C Single Bond	~84
C=C Double Bond (π -bond)	~65

Reactivity of Propylene

The presence of a π -bond makes **propylene** significantly more reactive than its alkane counterpart, propane. The electron density of the double bond serves as a site for electrophilic attack, leading to a variety of addition reactions. Furthermore, the allylic hydrogens on the methyl group exhibit unique reactivity.

Electrophilic Addition Reactions

Propylene readily undergoes electrophilic addition reactions where the double bond is broken. [1] A key principle governing the regioselectivity of these reactions with unsymmetrical reagents is Markovnikov's Rule, which states that the electrophile (typically H^+) adds to the carbon atom of the double bond that has the greater number of hydrogen atoms. This leads to the formation of the more stable carbocation intermediate (a secondary carbocation in the case of **propylene**).



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Electrophilic addition of HBr to **propylene**.

This protocol outlines the laboratory-scale synthesis of 2-bromopropane via the electrophilic addition of hydrogen bromide to **propylene**.

Materials:

- **Propylene** gas
- Hydrogen bromide (gas or solution in acetic acid)
- Inert solvent (e.g., dichloromethane or acetic acid)
- Drying agent (e.g., anhydrous sodium sulfate)
- Gas dispersion tube
- Reaction flask with a magnetic stirrer
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

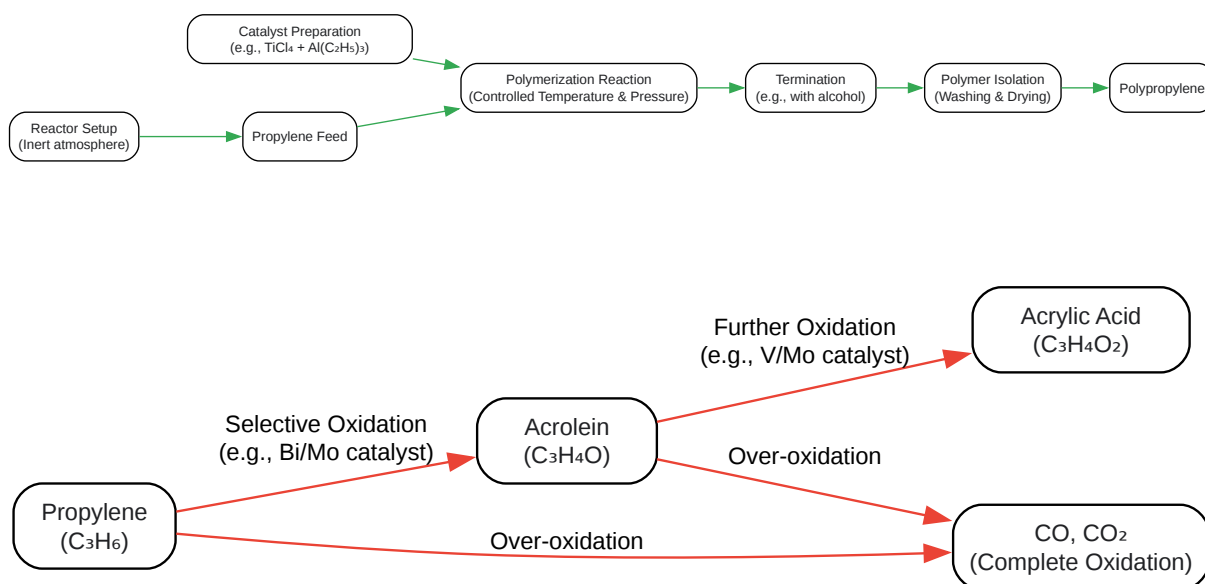
- Set up a reaction flask equipped with a magnetic stirrer and a gas dispersion tube in a well-ventilated fume hood.
- Cool the reaction flask in an ice bath to minimize the evaporation of **propylene** and control the reaction temperature.
- Add the inert solvent to the reaction flask.
- Bubble **propylene** gas through the solvent until a saturated solution is obtained.
- Slowly bubble hydrogen bromide gas through the **propylene** solution, or add a solution of HBr in acetic acid dropwise. The reaction is exothermic, so maintain the temperature with the

ice bath.

- Continue the addition of HBr until the reaction is complete, which can be monitored by the disappearance of the starting material using techniques like gas chromatography (GC).
- Once the reaction is complete, transfer the mixture to a separatory funnel and wash with cold water to remove any unreacted HBr and acetic acid (if used).
- Separate the organic layer and dry it over anhydrous sodium sulfate.
- Filter to remove the drying agent.
- Remove the solvent using a rotary evaporator to obtain the crude 2-bromopropane.
- The product can be further purified by distillation.

Polymerization

Propylene is the monomer for **polypropylene**, a widely used thermoplastic. The polymerization is typically carried out using Ziegler-Natta or metallocene catalysts, which allow for control over the stereochemistry (tacticity) of the resulting polymer.



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References

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties and Reactivity of Propylene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3422286#propylene-chemical-properties-and-reactivity]

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